

Application Notes and Protocols for Preparing BAY-299 Stock Solutions in DMSO

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Compound of Interest

Compound Name: BAY-299

Cat. No.: B605933

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **BAY-299** is a potent and selective dual inhibitor of the bromodomain-containing protein BRPF2 (Bromodomain and PHD Finger Containing, 2), also known as BRD1, and the TATA-Box Binding Protein Associated Factor 1 (TAF1) and TAF1L.[1][2] It acts by binding to the bromodomains of these proteins, preventing their interaction with acetylated histones, which in turn modulates gene transcription.[3] This inhibitory activity makes **BAY-299** a valuable chemical probe for studying epigenetic mechanisms and a potential therapeutic agent, particularly in oncology.[4]

Accurate and consistent preparation of stock solutions is a critical first step for any in vitro or in vivo experiment to ensure the reliability and reproducibility of results. This document provides a detailed protocol for the preparation, storage, and handling of **BAY-299** stock solutions using dimethyl sulfoxide (DMSO) as the solvent.

I. BAY-299 Properties

A summary of the key chemical and physical properties of **BAY-299** is provided below.

Property	Value
Molecular Formula	C ₂₅ H ₂₃ N ₃ O ₄ [1] [3] [5]
Molecular Weight	429.47 g/mol [1] [6]
CAS Number	2080306-23-4 [1] [2] [3] [5]
Appearance	Light yellow to yellow solid [1]
Purity	>98% [3] [5]

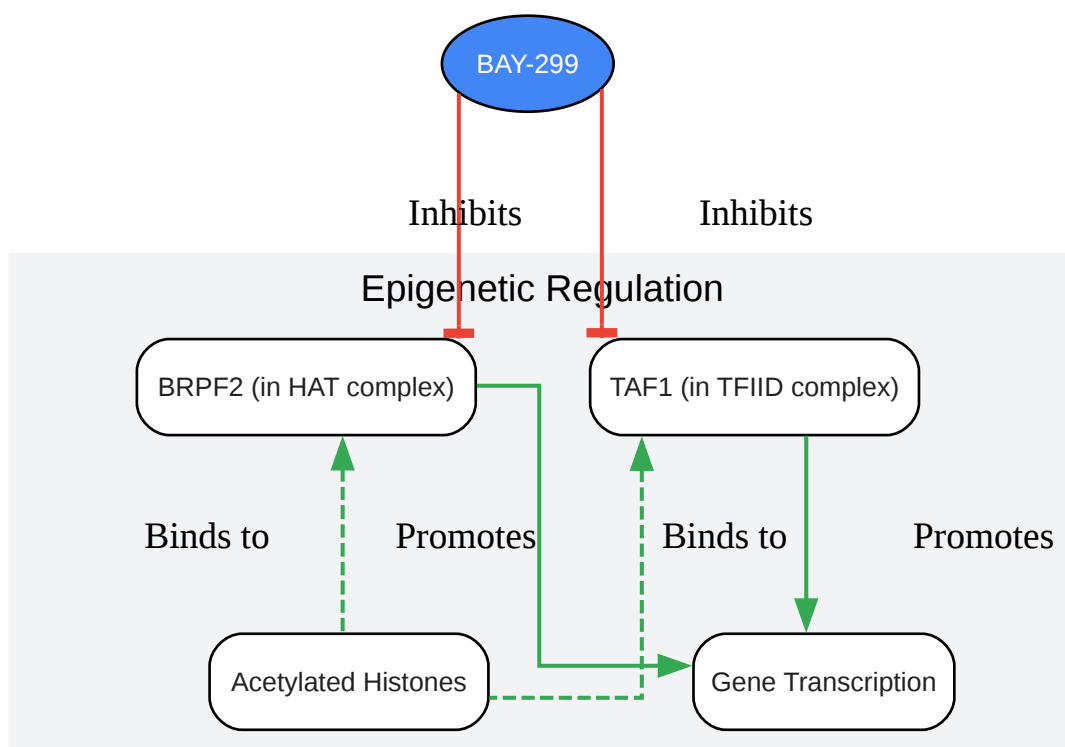
II. Solubility of BAY-299 in DMSO

BAY-299 exhibits good solubility in DMSO. However, the reported maximum concentration varies between suppliers. It is crucial to use high-quality, anhydrous (or newly opened) DMSO, as its hygroscopic nature can lead to the absorption of water, which may reduce the solubility of the compound.[\[1\]](#)[\[2\]](#)

Solvent	Maximum Concentration	Notes
DMSO	20 mg/mL to 86 mg/mL [1] [2] [5]	Solubility can be facilitated by warming and ultrasonication. [1]
(~46.5 mM to ~200 mM)	Use of fresh, anhydrous DMSO is highly recommended. [1] [2]	

III. Signaling Pathway of BAY-299

BAY-299 exerts its effect by inhibiting BRPF2 and TAF1, key components of epigenetic regulatory complexes. BRPF2 is a scaffold protein for histone acetyltransferase (HAT) complexes, while TAF1 is the largest subunit of the transcription factor TFIID. By blocking the bromodomains of these proteins, **BAY-299** disrupts their function in chromatin remodeling and transcription initiation.



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Caption: Inhibition of BRPF2 and TAF1 by **BAY-299**.

IV. Experimental Protocol: Preparing a 10 mM BAY-299 Stock Solution

This protocol details the steps for preparing a 10 mM stock solution of **BAY-299** in DMSO.

A. Materials and Equipment:

- **BAY-299** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Microcentrifuge tubes or amber glass vials
- Pipettors and appropriate sterile tips

- Vortex mixer
- Sonicator bath (optional, but recommended)
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

B. Safety Precautions:

- Work in a well-ventilated area or a chemical fume hood.
- Wear appropriate PPE to avoid skin and eye contact.
- Consult the Safety Data Sheet (SDS) for **BAY-299** and DMSO before handling.

C. Calculation: To prepare a 10 mM stock solution, the required mass of **BAY-299** needs to be calculated.

- Molecular Weight (MW) of **BAY-299**: 429.47 g/mol
- Desired Concentration (C): 10 mM = 0.010 mol/L
- Desired Volume (V): e.g., 1 mL = 0.001 L

Formula: $\text{Mass (g)} = C \text{ (mol/L)} \times V \text{ (L)} \times \text{MW (g/mol)}$

Calculation Example for 1 mL of 10 mM stock:

- $\text{Mass (mg)} = 10 \text{ mmol/L} \times 1 \text{ mL} \times 429.47 \text{ mg/mmol} / 1000 \text{ mL/L}$
- Mass = 4.2947 mg

Therefore, 4.30 mg of **BAY-299** is needed to make 1 mL of a 10 mM stock solution.

D. Stock Solution Preparation Workflow:

Caption: Workflow for **BAY-299** stock solution preparation.

E. Step-by-Step Procedure:

- Tare a clean, sterile microcentrifuge tube or vial on an analytical balance.
- Carefully weigh out the calculated amount of **BAY-299** powder (e.g., 4.30 mg for a 1 mL, 10 mM stock) and record the exact weight.
- Add the appropriate volume of anhydrous DMSO to the tube containing the **BAY-299** powder.
- Cap the tube securely and vortex at high speed for 1-2 minutes until the powder is fully dissolved.
- Visually inspect the solution against a light source to ensure there are no visible particles. If undissolved solid remains, sonicate the tube in a water bath for 5-10 minutes or warm gently (e.g., to 37°C) to aid dissolution.^[1]
- Once fully dissolved, briefly centrifuge the tube to collect the solution at the bottom.
- To prevent degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in cryovials or microcentrifuge tubes.^{[1][2]}
- Clearly label all aliquots with the compound name, concentration, date, and solvent.

V. Pre-calculated Stock Solution Table

This table provides quick reference values for preparing common stock concentrations of **BAY-299**.

Desired Concentration	Mass for 1 mL	Mass for 5 mL	Mass for 10 mL
1 mM	0.43 mg	2.15 mg	4.30 mg
5 mM	2.15 mg	10.74 mg	21.47 mg
10 mM	4.30 mg	21.47 mg	42.95 mg
25 mM	10.74 mg	53.68 mg	107.37 mg
50 mM	21.47 mg	107.37 mg	214.74 mg

VI. Storage and Stability

Proper storage is essential to maintain the biological activity of the **BAY-299** stock solution.

Condition	Storage Temperature	Stability Period
Solid Powder	-20°C	3 years[1]
4°C	2 years[1]	
In DMSO	-80°C	2 years[1][2]
-20°C	1 year[1][2]	

Key Storage Recommendations:

- **Avoid Freeze-Thaw Cycles:** Aliquoting into single-use volumes is the best practice to preserve the integrity of the compound.[1][2] While some studies show DMSO solutions can be stable through multiple freeze-thaw cycles, minimizing them is a widely accepted precaution.[7]
- **Protect from Light:** Store aliquots in amber or light-blocking tubes.
- **Working Solutions:** For in-vivo experiments or cell culture, it is recommended to prepare fresh working solutions from the frozen stock on the day of use.[1]

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